

Application Notes and Protocols: 2,4-Dimethoxy-3-methylbenzaldehyde in Fragrance Chemistry

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Compound of Interest

Compound Name:	2,4-Dimethoxy-3-methylbenzaldehyde
Cat. No.:	B1295677

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Introduction

2,4-Dimethoxy-3-methylbenzaldehyde is an aromatic aldehyde with potential applications in the fragrance industry. Its molecular structure, featuring a substituted benzene ring, suggests the possibility of a distinct and complex olfactory profile. While primarily documented as a chemical intermediate in the synthesis of complex organic molecules, its structural similarity to other known fragrance ingredients warrants a thorough evaluation of its properties for use in perfumery.^[1]

These application notes provide a comprehensive overview of the available data, protocols for synthesis and evaluation, and safety considerations for the use of **2,4-Dimethoxy-3-methylbenzaldehyde** in fragrance chemistry. Due to the limited publicly available data on its specific olfactory properties and applications, this document also outlines a systematic approach for its evaluation as a novel fragrance ingredient.

Physicochemical Properties

A summary of the key physicochemical properties of **2,4-Dimethoxy-3-methylbenzaldehyde** is presented in Table 1. This data is essential for its handling, formulation, and stability assessment.

Property	Value	Reference(s)
CAS Number	7149-92-0	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[2]
Molecular Weight	180.20 g/mol	[4]
Appearance	White to light yellow crystalline powder	[5]
Melting Point	52-54 °C	[1] [3] [4] [6]
Boiling Point	109 °C at 4 mmHg	[6]
Solubility	Soluble in Methanol	[6]
Flash Point	>113 °C (>235.4 °F) - closed cup	[4]

Olfactory Profile and Fragrance Applications (Inferred)

Direct and specific data on the olfactory profile of **2,4-Dimethoxy-3-methylbenzaldehyde** is not readily available in the public domain. However, based on the odor characteristics of structurally related benzaldehydes, a potential olfactory profile can be inferred. Benzaldehyde itself possesses a characteristic bitter almond and cherry aroma. Methyl and methoxy substitutions on the benzene ring can modulate the odor profile, often introducing spicy, sweet, vanilla, and sometimes naphthyl-like notes. For instance, 4-methylbenzaldehyde is described as having a sweet, nutty, and slightly fruity, almond-like scent.[\[7\]](#)

Potential Olfactory Characteristics:

- Primary Notes: Sweet, almond-like, cherry.
- Secondary Notes: Spicy, powdery, vanilla, potentially with woody or slightly phenolic undertones due to the methoxy groups.

Potential Applications in Fragrance Compositions:

- Modifier in Floral and Oriental Blends: The potential sweet and spicy notes could complement and enhance floral bouquets (e.g., lilac, sweet pea) and add warmth to oriental fragrances.
- Component in Gourmand Fragrances: Its inferred almond, cherry, and vanilla facets make it a candidate for gourmand compositions, reminiscent of marzipan, pastries, and other confections.^[7]
- Enhancer for Woody and Powdery Accords: The methoxy groups might contribute to a powdery or creamy character, blending well with sandalwood, cedarwood, and ionones.

It is crucial to emphasize that this olfactory profile is an extrapolation. Detailed sensory analysis is required to establish the actual scent of **2,4-Dimethoxy-3-methylbenzaldehyde**.

Experimental Protocols

Synthesis of 2,4-Dimethoxy-3-methylbenzaldehyde

A specific, detailed protocol for the synthesis of **2,4-Dimethoxy-3-methylbenzaldehyde** is not widely published. However, a plausible route can be adapted from established methods for the synthesis of related dimethoxy-methylbenzaldehyde isomers. The following protocol is a representative example based on the oxidation of a corresponding benzyl alcohol, which itself can be synthesized from commercially available precursors.

Protocol: Synthesis via Oxidation of 2,4-Dimethoxy-3-methylbenzyl Alcohol

Materials:

- 2,4-Dimethoxy-3-methylbenzyl alcohol
- Pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP)
- Dichloromethane (DCM), anhydrous
- Silica gel for column chromatography
- Hexane

- Ethyl acetate
- Anhydrous magnesium sulfate
- Round-bottom flasks
- Magnetic stirrer and stir bar
- Reflux condenser (if necessary)
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates and developing chamber

Procedure:

- Dissolution: In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2,4-Dimethoxy-3-methylbenzyl alcohol in anhydrous dichloromethane.
- Oxidation: Slowly add 1.5 equivalents of pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP) to the stirred solution at room temperature. The reaction is typically exothermic.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) using a suitable solvent system (e.g., 3:1 hexane:ethyl acetate). The disappearance of the starting material spot and the appearance of a new, more polar product spot indicates reaction progression.
- Work-up: Upon completion, dilute the reaction mixture with DCM and filter through a pad of silica gel to remove the chromium salts (if using PCC) or the periodinane byproducts. Wash the silica pad with additional DCM.
- Extraction: Transfer the filtrate to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.

- Drying: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate.
- Characterization: Collect the fractions containing the pure product (as determined by TLC), combine, and remove the solvent under reduced pressure to yield **2,4-Dimethoxy-3-methylbenzaldehyde** as a crystalline solid. Confirm the identity and purity of the product using techniques such as NMR spectroscopy and melting point determination.

Safety Precautions: PCC is a suspected carcinogen and should be handled with appropriate personal protective equipment in a fume hood. DMP is moisture-sensitive and can be explosive under certain conditions. Always consult the safety data sheet (SDS) for all chemicals used.

Incorporation and Evaluation in a Fragrance Base

This protocol outlines a standard procedure for evaluating the olfactory characteristics and performance of a new fragrance ingredient.

Materials:

- Pure **2,4-Dimethoxy-3-methylbenzaldehyde**
- Ethanol (perfumer's grade)
- A simple fragrance base (e.g., a simple floral or woody accord)
- Glass beakers and stirring rods
- Digital scale (accurate to 0.001 g)
- Smelling strips
- Sample vials

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **2,4-Dimethoxy-3-methylbenzaldehyde** in ethanol (e.g., 10%, 1%, and 0.1% by weight).
- Olfactory Evaluation of the Pure Material:
 - Dip a clean smelling strip into the 10% dilution.
 - Allow the solvent to evaporate for a few seconds.
 - Evaluate the odor at different time points (top note, heart note, and base note) over several hours to assess its character and substantivity. Record detailed olfactory descriptors.
- Incorporation into a Fragrance Base:
 - Prepare several small batches of the simple fragrance base.
 - To each batch, add a different concentration of the 10% dilution of **2,4-Dimethoxy-3-methylbenzaldehyde** (e.g., 0.1%, 0.5%, 1%, and 2% of the total fragrance base weight).
 - Prepare a control batch of the fragrance base with no added material.
- Comparative Olfactory Evaluation:
 - Dip smelling strips into each of the test formulations and the control.
 - Compare the odor of the modified fragrance bases to the control.
 - Note any changes in the overall fragrance profile, such as enhancement of certain notes, addition of new facets, or changes in intensity and longevity.
- Stability Testing:
 - Store the different formulations in clear and amber glass vials under various conditions (e.g., refrigeration, room temperature, and elevated temperature of 40°C) and expose some samples to UV light.[\[8\]](#)[\[9\]](#)

- Periodically evaluate the samples for any changes in color, clarity, and odor profile over several weeks to months.[10][11]

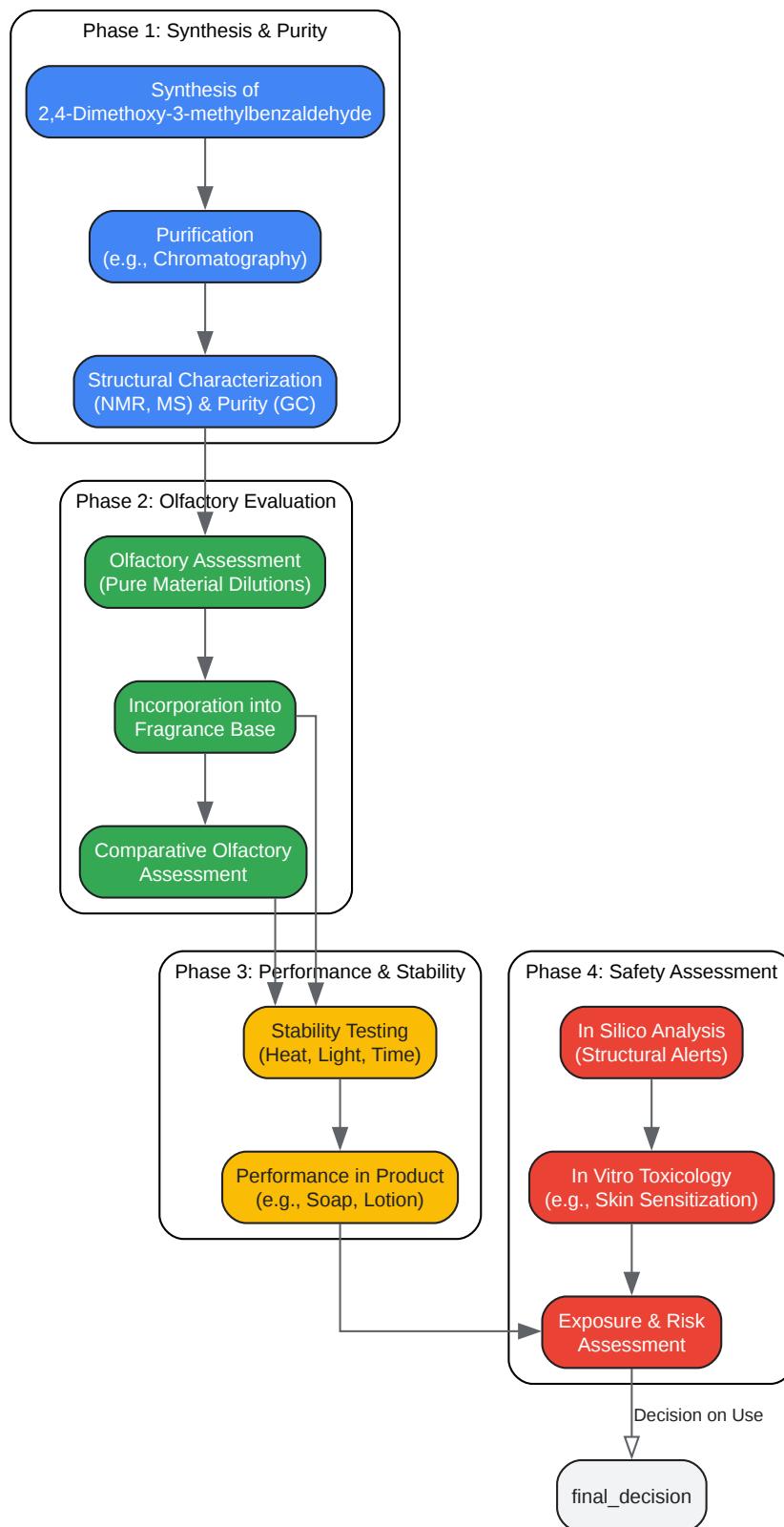
Safety and Regulatory Considerations

Dermal Sensitization: A structurally related compound, 2,4-dihydroxy-3-methyl benzaldehyde, is prohibited for use as a fragrance ingredient due to concerns about dermal sensitization.[12][13] Given this, it is imperative to assess the skin sensitization potential of **2,4-Dimethoxy-3-methylbenzaldehyde** before its inclusion in any consumer product. Modern non-animal testing strategies, such as in vitro assays that address the key events in the skin sensitization adverse outcome pathway (AOP), are recommended.[14][15][16] These include assays for keratinocyte activation (e.g., KeratinoSensTM) and dendritic cell activation (e.g., U-SENSTM).[14][15]

General Safety: As with all new fragrance ingredients, a thorough safety assessment should be conducted, considering other endpoints such as phototoxicity, genotoxicity, and repeated dose toxicity.[17][18]

Visualizations

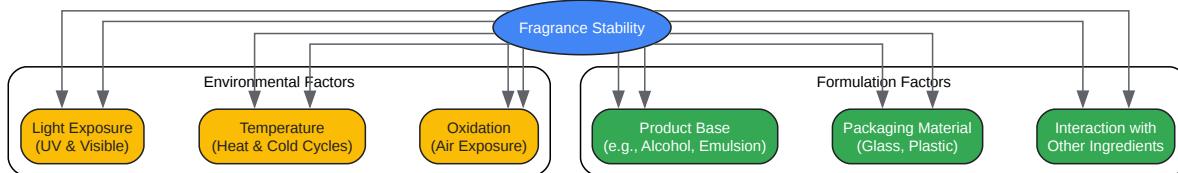
Experimental Workflow for New Fragrance Ingredient Evaluation



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Caption: Workflow for the evaluation of a new fragrance ingredient.

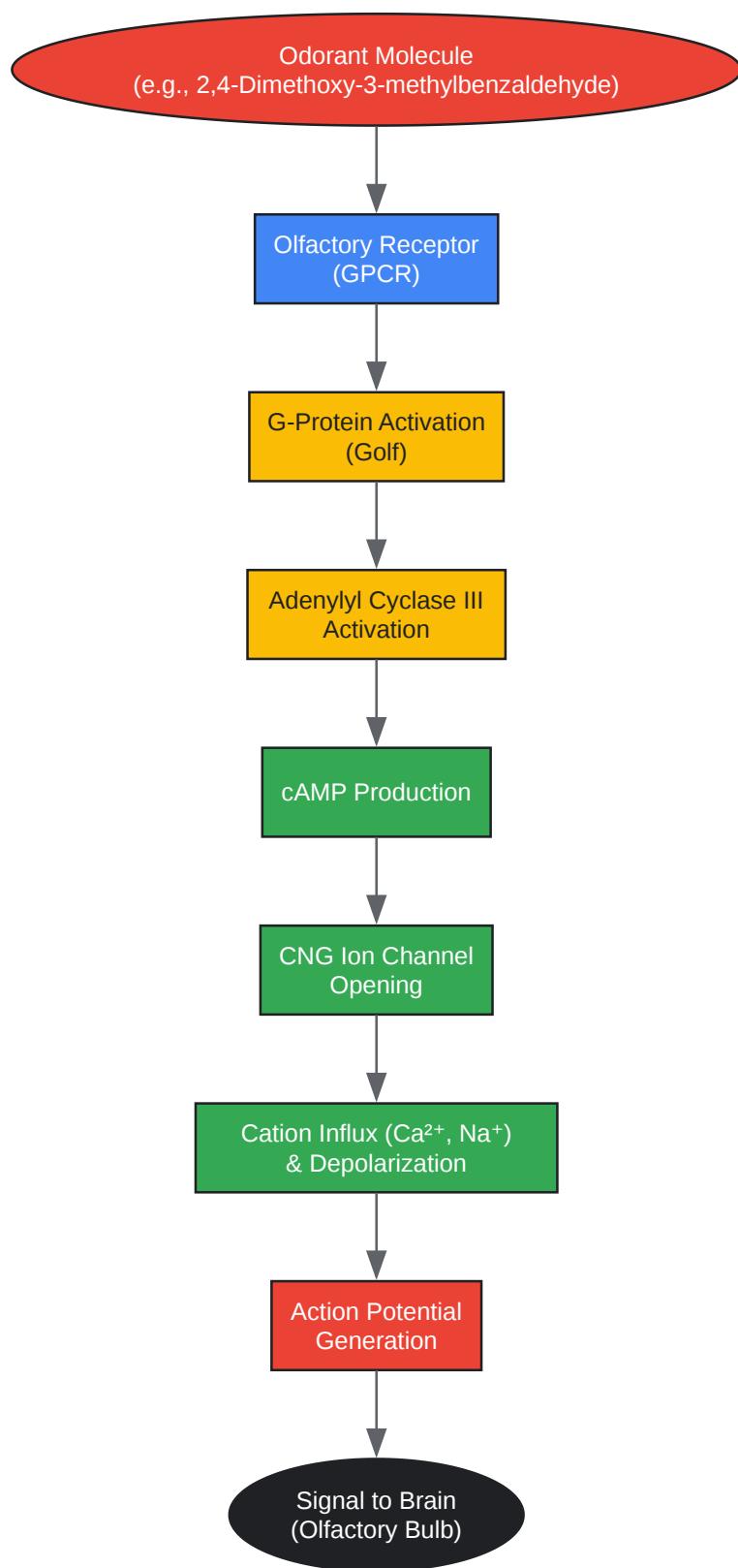
Key Factors in Fragrance Stability Testing



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Caption: Key factors influencing fragrance stability.

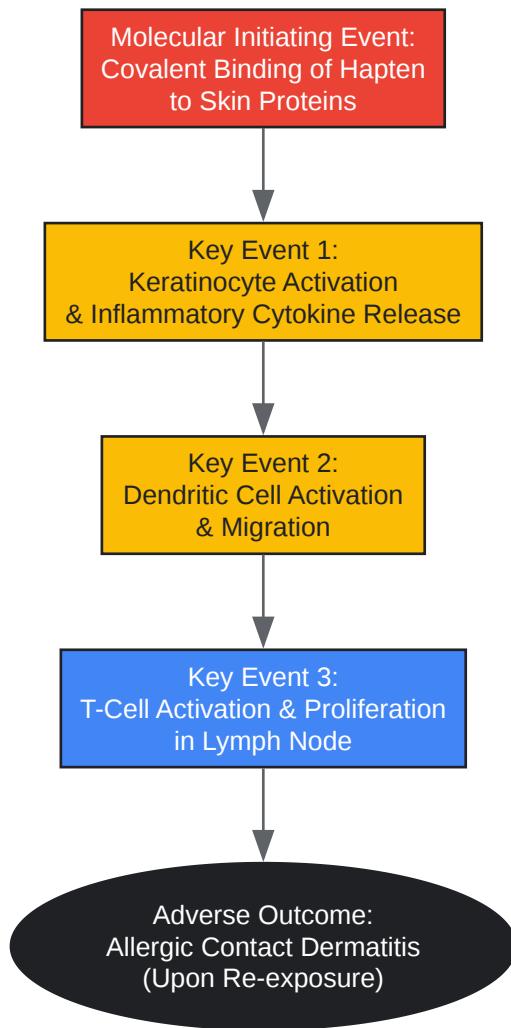
General Olfactory Signal Transduction Pathway



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Caption: A generalized olfactory signal transduction pathway.

Adverse Outcome Pathway for Skin Sensitization



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Caption: The adverse outcome pathway for skin sensitization.

Conclusion

2,4-Dimethoxy-3-methylbenzaldehyde presents an intriguing, yet underexplored, potential as a fragrance ingredient. While its use as a chemical intermediate is established, its application in perfumery requires a systematic investigation of its olfactory properties, performance, and safety. The protocols and information provided herein offer a framework for researchers and fragrance chemists to evaluate this molecule. The key next steps are to perform detailed sensory analysis to characterize its odor profile and to conduct rigorous safety testing, with a

particular focus on dermal sensitization, before it can be considered for use in consumer products.

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